

X-ray diffraction studies for determining crystal structure of thiodiazole-copper

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Compound of Interest

Compound Name: *Thiodiazole-copper*

CAS No.: *3234-61-5*

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An In-depth Technical Guide to the X-ray Diffraction Analysis of **Thiodiazole-Copper** Complex Crystal Structures

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the use of X-ray diffraction (XRD) for determining the crystal structure of copper complexes with thiodiazole derivatives. Thiodiazole-based compounds are of significant interest in medicinal chemistry, and understanding their three-dimensional structure through X-ray crystallography is crucial for structure-based drug design and development.

Data Presentation: Crystallographic Data of Thiodiazole-Copper Complexes

The following tables summarize crystallographic data for several copper(II) complexes with 1,3,4-thiadiazole derivatives, providing a comparative overview of their structural parameters.

Table 1: Crystallographic Data for Mononuclear and Polymeric **Thiodiazole-Copper(II)** Complexes[1][2]

Compound	Cryst al Syste m	Spac e Grou p	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Z
Cu(L ¹) ₂ Br ₂ (1)	Triclini c	P-1	-	-	-	-	-	-	2
Cu(L ²) (C ₂ N ₃) ₂ (2)	Triclini c	P-1	-	-	-	-	-	-	2
Comp ound 1 (from anothe r study)	Monoc linic	P2 ₁ /n	8.390(3)	24.857 (2)	11.698 (2)	90	93.38(2)	90	4
Comp ound 3	Triclini c	P1	11.448 (6)	11.541 (5)	9.635(3)	106.99 (3)	90.99(4)	71.41(3)	2
Comp ound 9	Triclini c	P1	13.466 (6)	14.833 (5)	8.087(1)	99.76(2)	107.35 (2)	63.16(3)	2
Comp ound 10	Monoc linic	P2 ₁ /n	10.909 (2)	12.524 (2)	14.744 (2)	90	101.63 (1)	90	4
Comp ound 13	Monoc linic	P2 ₁ /m	6.9617 (9)	20.898 (4)	7.568(1)	90	114.32 (1)	90	2

L¹ = 2,5-bis(ethylthio)-1,3,4-thiadiazole L² = 2,5-bis(pyridylmethylthio)-1,3,4-thiadiazoleTable 2: Crystallographic Data for a Cationic **Thiodiazole-Copper(II)** Complex[3]

Compound	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Z
-- INVALID D-LINK-- 4Br	Tetragonal	P4/n	-	-	-	90	90	90	-

Table 3: Crystallographic Data for a Trinuclear Thiazolidine-Copper(II) Complex^[4]

Compound	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Z
[Cu ₃ (L ^a) ₄ (Cl) ₆]]	Triclinic	P-1	8.1686 (3)	9.4973 (4)	12.750 1(5)	81.796 (2)	75.291 (2)	65.096 (2)	-

Experimental Protocols

This section outlines the detailed methodologies for the synthesis of **thiodiazole-copper** complexes and their subsequent analysis by single-crystal X-ray diffraction.

Synthesis of Thiodiazole-Copper Complexes

The synthesis of **thiodiazole-copper** complexes is typically achieved through the reaction of a copper(II) salt with a thiodiazole-based ligand in a suitable solvent. The following is a generalized protocol:

- **Ligand Solution Preparation:** Dissolve the thiodiazole derivative ligand in an appropriate solvent (e.g., ethanol, methanol, or acetonitrile).

- **Copper Salt Solution Preparation:** In a separate vessel, dissolve a copper(II) salt (e.g., CuCl_2 , CuBr_2 , or $\text{Cu}(\text{NO}_3)_2$) in the same or a compatible solvent.
- **Reaction Mixture:** Slowly add the copper(II) salt solution to the ligand solution with constant stirring. The molar ratio of metal to ligand is a critical parameter and is varied to obtain different coordination complexes.
- **Reflux:** The resulting mixture is often heated under reflux for a period ranging from a few hours to several hours to ensure the completion of the reaction.
- **Crystallization:** After cooling the reaction mixture to room temperature, the resulting precipitate is filtered, washed with the solvent, and dried in a vacuum desiccator. Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of the solvent from the filtrate or by recrystallization from a suitable solvent system.

Single-Crystal X-ray Diffraction Analysis

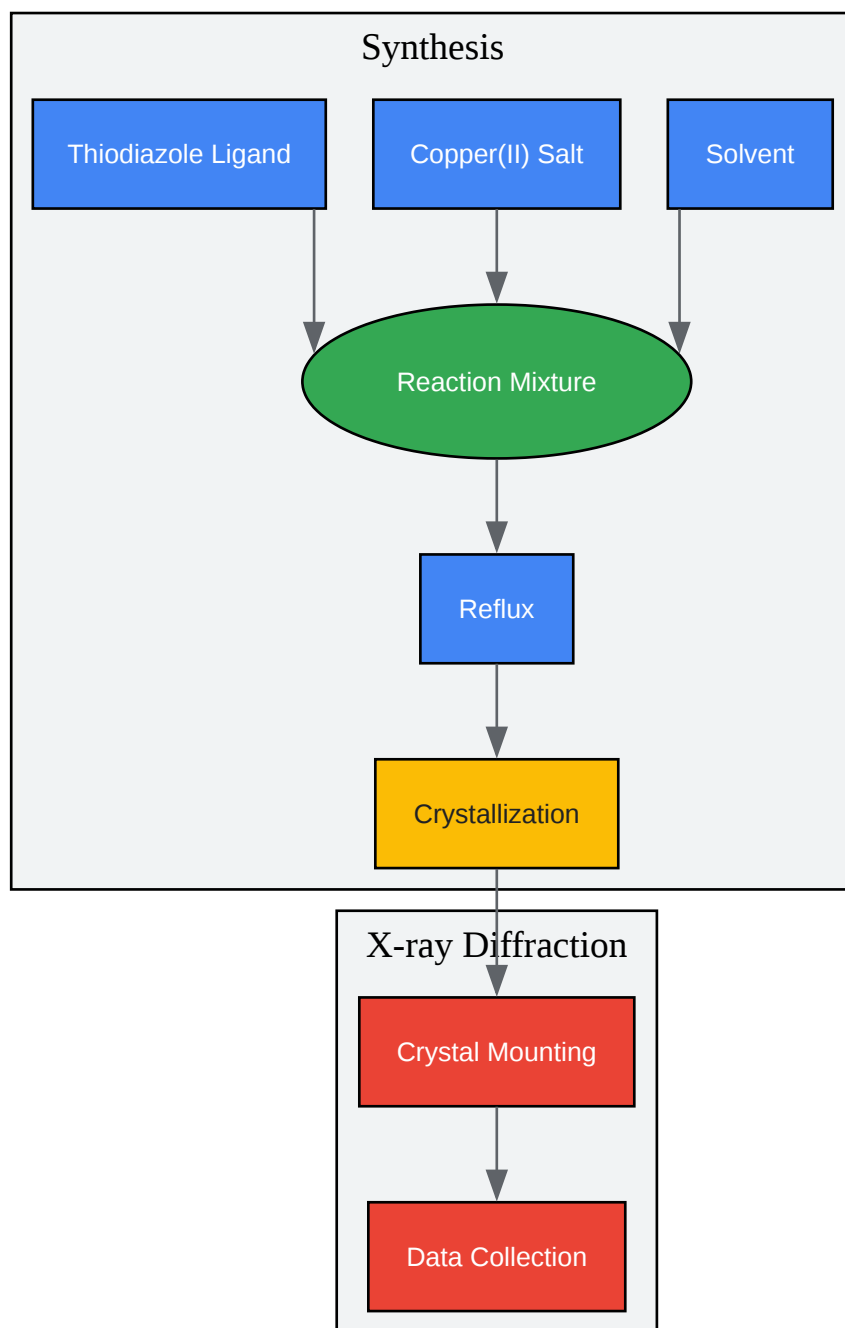
The determination of the crystal structure is performed using a single-crystal X-ray diffractometer. The general procedure is as follows:

- **Crystal Mounting:** A suitable single crystal of the **thiodiazole-copper** complex is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in the X-ray diffractometer. The instrument bombards the crystal with a monochromatic X-ray beam (commonly $\text{Cu K}\alpha$ or $\text{Mo K}\alpha$ radiation).^[5] The crystal is rotated, and the diffraction patterns are collected on a detector.
- **Unit Cell Determination:** The positions of the diffraction spots are used to determine the dimensions and angles of the unit cell of the crystal.
- **Data Integration and Scaling:** The intensities of the diffraction spots are integrated, corrected for various experimental factors (e.g., absorption, polarization), and scaled.
- **Structure Solution:** The phase problem is solved using direct methods or Patterson methods to obtain an initial model of the crystal structure.

- **Structure Refinement:** The initial model is refined against the experimental data using least-squares methods. This process involves adjusting atomic positions, and thermal parameters to minimize the difference between the observed and calculated structure factors.
- **Validation:** The final crystal structure is validated using various crystallographic metrics to ensure its quality and accuracy.

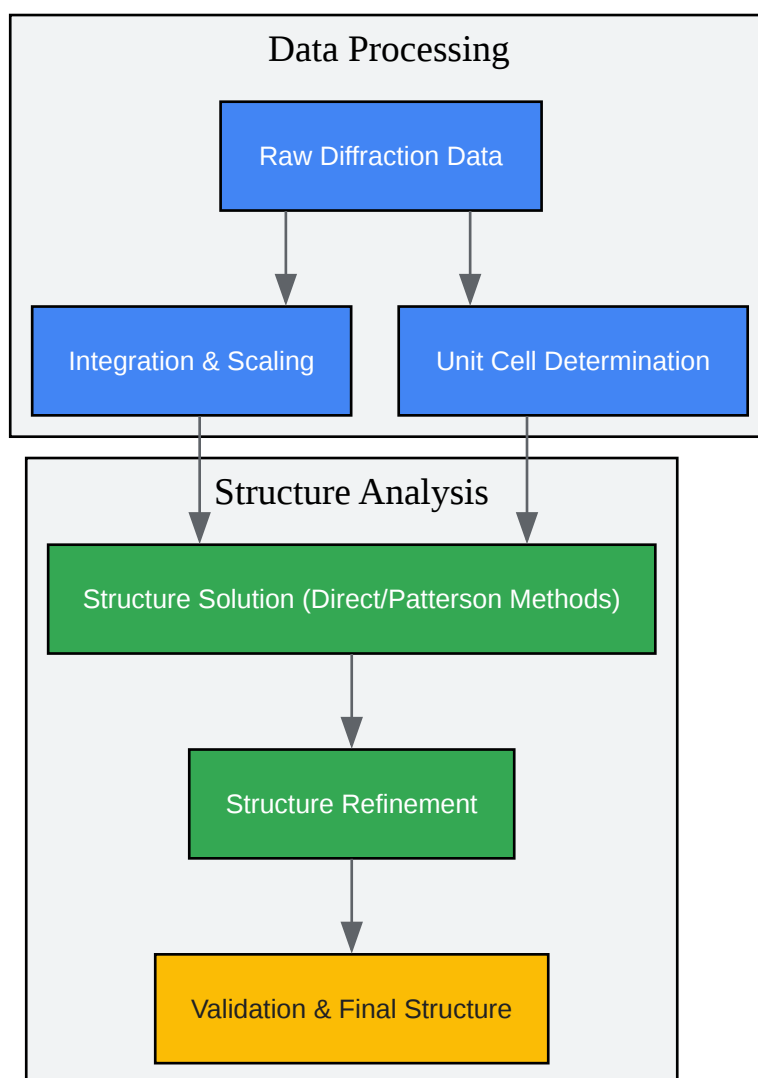
Visualizations

The following diagrams illustrate the experimental workflow and the logical progression of data analysis in the determination of **thiodiazole-copper** complex crystal structures.



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Experimental workflow for synthesis and data collection.



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Logical workflow for crystallographic data analysis.

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